

Spectroscopic Characterization of N-(quinolin-2-ylmethyl)cyclopropanamine: A Technical Guide

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Compound of Interest

Compound Name: *N*-(quinolin-2-ylmethyl)cyclopropanamine
CAS No.: 1042639-29-1
Cat. No.: B1461221

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This technical guide provides a comprehensive overview of the spectroscopic data for **N-(quinolin-2-ylmethyl)cyclopropanamine**. Designed for researchers, scientists, and professionals in drug development, this document outlines the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound. Furthermore, it details the underlying principles and experimental protocols for acquiring and interpreting this spectroscopic information, ensuring scientific integrity and practical applicability.

Introduction

N-(quinolin-2-ylmethyl)cyclopropanamine is a novel molecule incorporating the biologically significant quinoline scaffold. The quinoline ring system is a cornerstone in medicinal chemistry, forming the basis for a wide array of therapeutic agents, including antimalarial and anticancer drugs.[1][2] The incorporation of a cyclopropanamine moiety introduces a rigid, three-dimensional element that can significantly influence the compound's pharmacological profile. A thorough spectroscopic characterization is paramount for confirming the molecular structure, assessing purity, and enabling further development. While specific experimental data for this

compound is not widely published, this guide synthesizes predicted data based on the well-established spectroscopic characteristics of its constituent functional groups.

Predicted Spectroscopic Data

The following sections detail the anticipated spectroscopic data for **N-(quinolin-2-ylmethyl)cyclopropanamine**. These predictions are derived from the analysis of its structural components—the quinoline ring and the cyclopropylmethylamine side chain—and by referencing data from analogous structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR (Proton NMR):

The proton NMR spectrum is expected to provide distinct signals for each unique proton environment in the molecule. The chemical shifts (δ) are influenced by the electronic environment of the protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.1-8.3	Doublet	1H	H-4 (Quinoline)
~7.9-8.1	Doublet	1H	H-8 (Quinoline)
~7.7-7.9	Doublet	1H	H-5 (Quinoline)
~7.5-7.7	Triplet	1H	H-7 (Quinoline)
~7.4-7.6	Triplet	1H	H-6 (Quinoline)
~7.3-7.5	Doublet	1H	H-3 (Quinoline)
~4.1	Singlet	2H	-CH ₂ - (Methylene bridge)
~2.2-2.4	Multiplet	1H	-CH- (Cyclopropyl)
~1.5-1.8 (broad)	Singlet	1H	N-H
~0.6-0.9	Multiplet	2H	-CH ₂ - (Cyclopropyl)
~0.4-0.6	Multiplet	2H	-CH ₂ - (Cyclopropyl)

Causality behind Predictions: The aromatic protons of the quinoline ring are expected to appear in the downfield region (7.3-8.3 ppm) due to the deshielding effect of the aromatic ring current. The H-4 and H-8 protons are typically the most downfield due to the anisotropic effect of the nitrogen atom and the fused ring system.^{[3][4]} The methylene bridge protons are anticipated to be a singlet around 4.1 ppm, shifted downfield by the adjacent nitrogen and the quinoline ring. The cyclopropyl protons will reside in the upfield region (0.4-2.4 ppm), a characteristic feature of this strained ring system.^[5] The N-H proton signal is expected to be a broad singlet, and its chemical shift can be variable depending on the solvent and concentration.

¹³C NMR (Carbon-13 NMR):

The ¹³C NMR spectrum provides information on the different carbon environments within the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment
~159-161	C-2 (Quinoline)
~147-149	C-8a (Quinoline)
~136-138	C-4 (Quinoline)
~129-131	C-7 (Quinoline)
~128-130	C-4a (Quinoline)
~127-129	C-5 (Quinoline)
~126-128	C-6 (Quinoline)
~121-123	C-3 (Quinoline)
~55-57	-CH ₂ - (Methylene bridge)
~30-33	-CH- (Cyclopropyl)
~10-13	-CH ₂ - (Cyclopropyl)

Causality behind Predictions: The quinoline carbons will have characteristic shifts in the aromatic region (121-161 ppm).[6] The carbon attached to the nitrogen (C-2) is expected to be the most downfield. The methylene bridge carbon will be in the range of 55-57 ppm, while the cyclopropyl carbons will be significantly upfield, with the methine carbon around 30-33 ppm and the methylene carbons between 10-13 ppm.[5]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Predicted Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
~3300-3500 (broad)	N-H stretch	Secondary Amine
~3000-3100	C-H stretch	Aromatic (Quinoline)
~2850-2950	C-H stretch	Aliphatic (Methylene & Cyclopropyl)
~1600, 1500, 1450	C=C and C=N stretch	Aromatic Ring (Quinoline)
~1100-1200	C-N stretch	Amine
~750-850	C-H out-of-plane bend	Aromatic (Quinoline)

Causality behind Predictions: The broad absorption band in the 3300-3500 cm⁻¹ region is characteristic of the N-H stretching vibration of a secondary amine. The aromatic C-H stretches of the quinoline ring will appear above 3000 cm⁻¹, while the aliphatic C-H stretches of the methylene and cyclopropyl groups will be just below 3000 cm⁻¹.^[7] The characteristic aromatic ring stretching vibrations are expected in the 1450-1600 cm⁻¹ region.^{[8][9]}

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in structure elucidation.

Predicted m/z	Assignment
~198	[M] ⁺ (Molecular Ion)
~197	[M-H] ⁺
~155	[M - C ₃ H ₅ N] ⁺ (Loss of cyclopropylamine)
~142	[Quinoline-CH ₂] ⁺
~129	[Quinoline] ⁺

Causality behind Predictions: The molecular ion peak ([M]⁺) is expected at an m/z value corresponding to the molecular weight of the compound (C₁₃H₁₄N₂), which is approximately

198.[10] Common fragmentation pathways would involve the loss of the cyclopropylamine moiety to give a fragment at m/z 155, and cleavage of the C-N bond to form a stable quinolin-2-ylmethyl cation at m/z 142.[11] The quinoline cation itself would also be a prominent fragment at m/z 129.

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of **N-(quinolin-2-ylmethyl)cyclopropanamine**.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- **Data Acquisition:** Acquire the ^1H NMR spectrum using a standard pulse sequence. For ^{13}C NMR, a proton-decoupled sequence is typically used to simplify the spectrum.
- **Data Processing:** Fourier transform the raw data, phase correct the spectrum, and integrate the signals (for ^1H NMR). Reference the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).

IR Spectroscopy Protocol

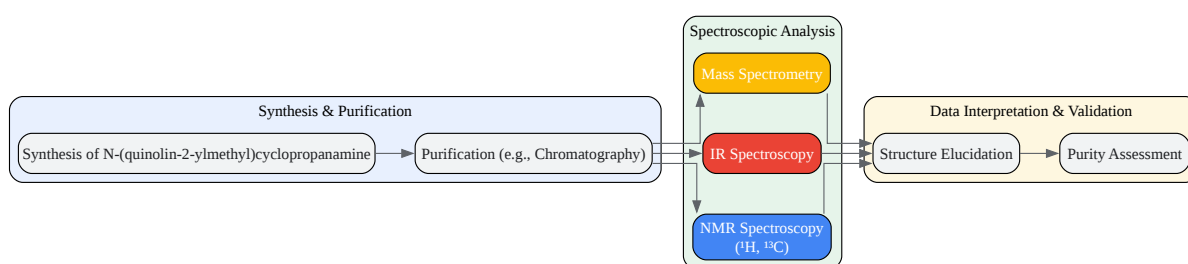
- **Sample Preparation (ATR):** Place a small amount of the solid or liquid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Record the spectrum, typically over a range of 4000 to 400 cm^{-1} .
- **Data Processing:** Perform a background subtraction and identify the major absorption bands.

Mass Spectrometry Protocol

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable method, such as direct infusion or through a gas or liquid chromatograph.

- Ionization: Utilize an appropriate ionization technique. Electron Ionization (EI) is common for volatile and stable compounds, while Electrospray Ionization (ESI) is suitable for less volatile or thermally labile molecules.[12][13]
- Mass Analysis: The mass-to-charge ratios (m/z) of the resulting ions are measured by a mass analyzer (e.g., quadrupole, time-of-flight).
- Data Interpretation: Analyze the resulting mass spectrum to identify the molecular ion and characteristic fragment ions.

Visualization of Workflow and Structure



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Caption: General workflow for the synthesis and spectroscopic characterization of a novel compound.

N_quinolin_2_ylmethyl_cyclopropanamine

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Caption: Chemical structure of **N-(quinolin-2-ylmethyl)cyclopropanamine**.

Conclusion

This technical guide provides a detailed predictive analysis of the spectroscopic data for **N-(quinolin-2-ylmethyl)cyclopropanamine**, grounded in the fundamental principles of NMR, IR, and MS. The provided protocols offer a framework for the experimental acquisition of this crucial data. A comprehensive understanding of the spectroscopic profile is a critical step in the research and development pipeline for any novel chemical entity, enabling unambiguous structural confirmation and quality control.

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